Application Note: Analytical Methodologies for Methyl 3-(Cbz-amino)butanoate

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Compound of Interest	
Compound Name:	*Methyl 3-(cbz-amino)butanoate*
CAS No.:	*112121-71-8*
Cat. No.:	*B7987327*

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Introduction and Scope

Methyl 3-(Cbz-amino)butanoate, also known systematically as methyl 3-(((benzyloxy)carbonyl)amino)butanoate[1], is a highly versatile β3 -amino acid derivative (CAS: 121054-27-1)[2]. With a molecular weight of 251.28 g/mol , it serves as a critical chiral building block in the pharmaceutical industry, most notably as a precursor for chiral heterocycles like (S)-6-methyl-piperazin-2-one[3] and in advanced biocatalytic cascades[4].

Because the biological efficacy of downstream active pharmaceutical ingredients (APIs) depends heavily on the stereochemical fidelity of their precursors, rigorous analytical control of this intermediate is non-negotiable. Enzymatic resolution techniques often utilize these Cbz-protected β3 -amino methyl esters to achieve high enantiomeric purity[5]. This application note details a comprehensive, self-validating analytical strategy to determine the structural identity, chemical purity, and enantiomeric excess (ee) of **Methyl 3-(Cbz-amino)butanoate**.

Analytical Strategy & Workflow

To ensure total quality control, the analytical workflow is divided into three orthogonal phases. Relying on a single technique (e.g., LC-UV) is insufficient due to the potential for isobaric

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impurities or enantiomeric contamination.

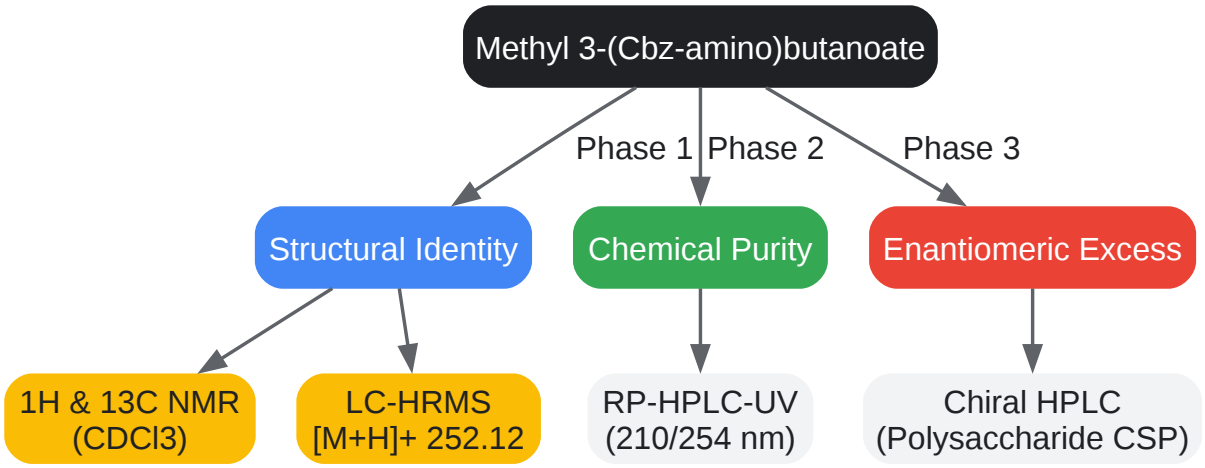

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Figure 1: Comprehensive analytical workflow for the characterization of **Methyl 3-(Cbz-amino)butanoate**.

Phase 1: Enantiomeric Purity via Chiral HPLC

Causality and Method Rationale

Determining the enantiomeric excess (ee) requires separating the (R) and (S) enantiomers. The Cbz (carboxybenzyl) protecting group is highly advantageous for chiral chromatography. The carbamate –NH acts as a strong hydrogen bond donor, while the carbonyl and ester groups act as acceptors. Furthermore, the phenyl ring provides π−π interactions. Normal-phase chromatography using an amylose-based Chiral Stationary Phase (CSP) maximizes these non-covalent interactions, which would otherwise be disrupted by aqueous mobile phases in reverse-phase conditions.

Step-by-Step Protocol

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- Mobile Phase Preparation: Mix HPLC-grade Hexane and Isopropanol (IPA) in a 90:10 (v/v) ratio. Degas ultrasonically for 10 minutes.
- Sample Preparation: Accurately weigh 5.0 mg of **Methyl 3-(Cbz-amino)butanoate**. Dissolve in 1.0 mL of the mobile phase (Hexane/IPA 90:10). Crucial Insight: Always match the sample diluent to the mobile phase to prevent severe peak fronting or solvent shock at the column head.
- System Suitability Testing (SST): Inject a racemic reference standard. The system is only validated if the resolution (Rs) between the (R) and (S) peaks is ≥2.0 .
- Analysis: Inject 10 µL of the sample. Calculate ee% using the area normalization method: $ee\% = \frac{Area_R + Area_S}{|Area_R - Area_S|} \times 100$.

Chiral HPLC Parameters

Parameter	Optimized Condition
Column	Chiralpak AD-H (250 x 4.6 mm, 5 µm)
Mobile Phase	Hexane / Isopropanol (90:10, v/v)
Elution Mode	Isocratic
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	UV at 210 nm
Injection Volume	10 µL

Phase 2: Chemical Purity and Mass Confirmation via LC-UV-MS

Causality and Method Rationale

Gas Chromatography (GC) is generally avoided for Cbz-protected amines due to thermal degradation (loss of benzyl alcohol or decarboxylation) in the injection port. Therefore, Reverse-Phase LC-MS is the gold standard. The aromatic ring of the Cbz group provides a

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strong chromophore. Monitoring at 210 nm captures the $\pi \rightarrow \pi^*$ transitions of the ester and carbamate carbonyls (maximum sensitivity), while 254 nm specifically monitors the benzylic aromatic ring, providing secondary confirmation that the Cbz group remains intact. Positive Electrospray Ionization (ESI+) readily protonates the secondary amine/carbamate to yield [M+H]+ and [M+Na]+ adducts.

Step-by-Step Protocol

- Solvent Preparation: Prepare Mobile Phase A (0.1% Formic Acid in LC-MS grade Water) and Mobile Phase B (0.1% Formic Acid in LC-MS grade Acetonitrile). Formic acid is chosen over TFA as it prevents ion suppression in the MS source.
- Sample Preparation: Dilute the sample to 0.1 mg/mL in Water/Acetonitrile (50:50, v/v).
- Gradient Execution: Run the gradient defined in the table below. The use of a sub-2 µm particle C18 column ensures sharp peak shapes and high theoretical plate counts, resolving closely eluting synthetic impurities (e.g., unreacted methyl crotonate or benzyl alcohol).
- Data Validation: Confirm the exact mass. The theoretical monoisotopic mass is 251.1158 Da. The observed [M+H]+ must be within 5 ppm of 252.123 Da for high-resolution systems.

LC-MS Parameters

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Parameter	Optimized Condition
Column	C18 (e.g., Waters XBridge, 50 x 2.1 mm, 1.7 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Program	5% B to 95% B over 5.0 min, hold 1.0 min
Flow Rate	0.4 mL/min
Column Temperature	40 °C
UV Detection	210 nm (Primary) and 254 nm (Secondary)
MS Ionization	ESI Positive Mode (+kV)
Target Ions (m/z)	252.1 [M+H]+ , 274.1 [M+Na]+

Phase 3: Structural Elucidation via NMR Spectroscopy

Causality and Method Rationale

While LC-MS confirms the molecular formula, Nuclear Magnetic Resonance (NMR) spectroscopy is required to map the atomic connectivity. Deuterated chloroform (CDCl3) is the ideal solvent as it readily dissolves the compound and does not exchange with the carbamate –NH proton, allowing it to be observed. A critical diagnostic feature is the restricted rotation around the carbamate C-N bond, which can sometimes cause peak broadening or the appearance of rotamers at room temperature.

Step-by-Step Protocol

- Sample Preparation: Dissolve 15-20 mg of the compound in 0.6 mL of CDCl3containing 0.03% TMS (Tetramethylsilane) as an internal standard.

- Acquisition: Acquire a standard 1H NMR spectrum (minimum 16 scans) and a 13C NMR spectrum (minimum 256 scans) at 298 K on a 400 MHz or higher spectrometer. Ensure the

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relaxation delay (D1) is at least 2 seconds to allow for accurate integration of the methyl and methine protons.

- Data Processing: Apply exponential apodization (Line Broadening = 0.3 Hz for 1H) prior to Fourier transformation. Phase and baseline correct the spectrum manually.

Expected 1 H NMR Chemical Shifts (400 MHz, CDCl3)

Chemical Shift (ppm)	Multiplicity	Integration	Structural Assignment
7.30 - 7.38	Multiplet (m)	5H	Aromatic protons of the Cbz group
5.10	Singlet (s)	2H	Benzyl CH2(Cbz group)
~5.05	Broad Singlet (br s)	1H	Carbamate NH (Exchanges with D2O)
4.05 - 4.15	Multiplet (m)	1H	Chiral center CH (C3 position)
3.68	Singlet (s)	3H	Methoxy OCH3 (Methyl ester)
2.45 - 2.55	Multiplet (m)	2H	CH2(C2 position, adjacent to ester)
1.25	Doublet (d, J=6.8 Hz)	3H	Terminal CH3(C4 position)

Note: The diastereotopic protons of the C2 methylene group may appear as a complex multiplet (ABX system) rather than a simple doublet due to the adjacent chiral center at C3.

References

- ResearchGate. "Enzymatic resolution of N-protected-β3-amino methyl esters, using lipase B from Candida antarctica".

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Sources

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